

A Technical Guide to N-(Trifluoroacetyl)glycine (TFA-Gly-OH)

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Compound of Interest

Compound Name: TFA-Gly-OH

Cat. No.: B554644

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-(Trifluoroacetyl)glycine, a glycine derivative of significant interest in organic synthesis and drug discovery. The inclusion of a trifluoroacetyl group offers unique properties that are increasingly leveraged in medicinal chemistry to enhance metabolic stability and bioavailability.

Nomenclature

- IUPAC Name: 2-[(2,2,2-trifluoroacetyl)amino]acetic acid[1][2]
- Synonyms: **TFA-Gly-OH**, N-(Trifluoroacetyl)glycine, (2,2,2-trifluoroacetyl)glycine, TFA-Glycine, N-alpha-Trifluoroacetyl-glycine[1][3][4]

Physicochemical Properties

The following table summarizes the key quantitative data for N-(Trifluoroacetyl)glycine.

Property	Value	Source
CAS Number	383-70-0	[1] [2] [3] [4] [5]
Molecular Formula	C4H4F3NO3	[1] [3] [4] [5]
Molecular Weight	171.07 g/mol	[1] [2] [3] [4] [5]
Appearance	White Solid / Powder	[2] [3] [4]
Melting Point	120-121 °C	[4]
Boiling Point	291.6°C	[3] [4]
Density	1.534 g/cm ³	[3] [4]
Flash Point	130°C	[3] [4]
Solubility	Chloroform, DMSO	[3] [4]
pKa	2.99 ± 0.10 (Predicted)	[4]

Experimental Protocols

Synthesis of N-(Trifluoroacetyl)glycine

This protocol describes the synthesis of N-(Trifluoroacetyl)glycine from glycine and ethyl trifluoroacetate.[\[4\]](#)

Materials:

- Glycine
- Methanol
- Triethylamine (TEA)
- Ethyl trifluoroacetate
- Rotary evaporator

Procedure:

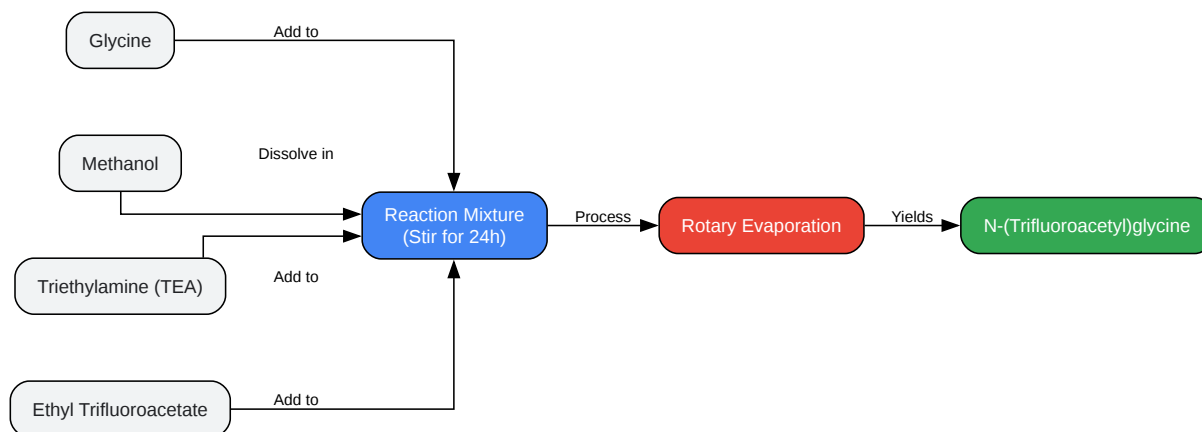
- To a solution of glycine (22 mmol) in methanol (22 mL), add triethylamine (33 mmol, 1.5 eq.).
- Stir the mixture for 5 minutes.
- Add ethyl trifluoroacetate (29 mmol, 1.3 eq.) to the reaction mixture.
- Continue stirring the reaction mixture for 24 hours at room temperature.
- Upon completion of the reaction, remove the solvent by rotary evaporation to yield the crude product.
- Further purification can be performed as needed.

Applications in Research and Development

N-(Trifluoroacetyl)glycine is a valuable building block in organic synthesis. The trifluoroacetyl group can serve as a protecting group for the amine functionality of glycine.^[6] Its unique electronic properties also make it a useful moiety for introducing the trifluoromethyl group into larger molecules, a strategy often employed in drug design to improve pharmacokinetic properties.^[2] It is utilized in the synthesis of various compounds, including pharmaceuticals and agrochemicals.^[2]

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of N-(Trifluoroacetyl)glycine.



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Caption: Workflow for the synthesis of N-(Trifluoroacetyl)glycine.

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References

- 1. N-(trifluoroacetyl)aminoacetic acid | C₄H₄F₃NO₃ | CID 136227 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. TFA-Gly-OH | 383-70-0 | Benchchem [benchchem.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. N-(Trifluoroacetyl)glycine | 383-70-0 [chemicalbook.com]
- 5. N-(Trifluoroacetyl)glycine | 383-70-0 | FT40466 [biosynth.com]

- 6. Synthesis of Trifluoroacetamidoketones by Acylation of Ferrocene with In Situ Protected Amino Acids - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com